

# Spectroscopic Data and Synthesis of Calcium Methoxyethoxide: A Technical Overview

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## Compound of Interest

Compound Name: Calcium methoxyethoxide

Cat. No.: B8654257

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For researchers, scientists, and drug development professionals, this guide provides a consolidated overview of the available technical information for **calcium methoxyethoxide** ( $\text{Ca}(\text{OCH}_2\text{CH}_2\text{OCH}_3)_2$ ), including a detailed synthesis protocol and its known physicochemical properties. Notably, comprehensive NMR and IR spectroscopic data for the isolated compound are not readily available in the public domain.

## Physicochemical Properties

While specific spectroscopic data remains elusive, fundamental physicochemical properties of **calcium methoxyethoxide** have been reported. These are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>14</sub> CaO <sub>4</sub>	[1][2]
Molecular Weight	190.25 g/mol	[1][2]
CAS Number	28099-67-4	[1]
Appearance	Dark Brown Liquid (for 20% solution)	
Boiling Point	118 °C	[3]
Density	1.01 g/cm <sup>3</sup>	[3]
Flash Point	48 °C	[3]

## Experimental Protocol: Synthesis of Calcium Methoxyethoxide

A method for the laboratory-scale synthesis of **calcium methoxyethoxide** has been described. This protocol is essential for researchers who need to prepare the compound in-house.

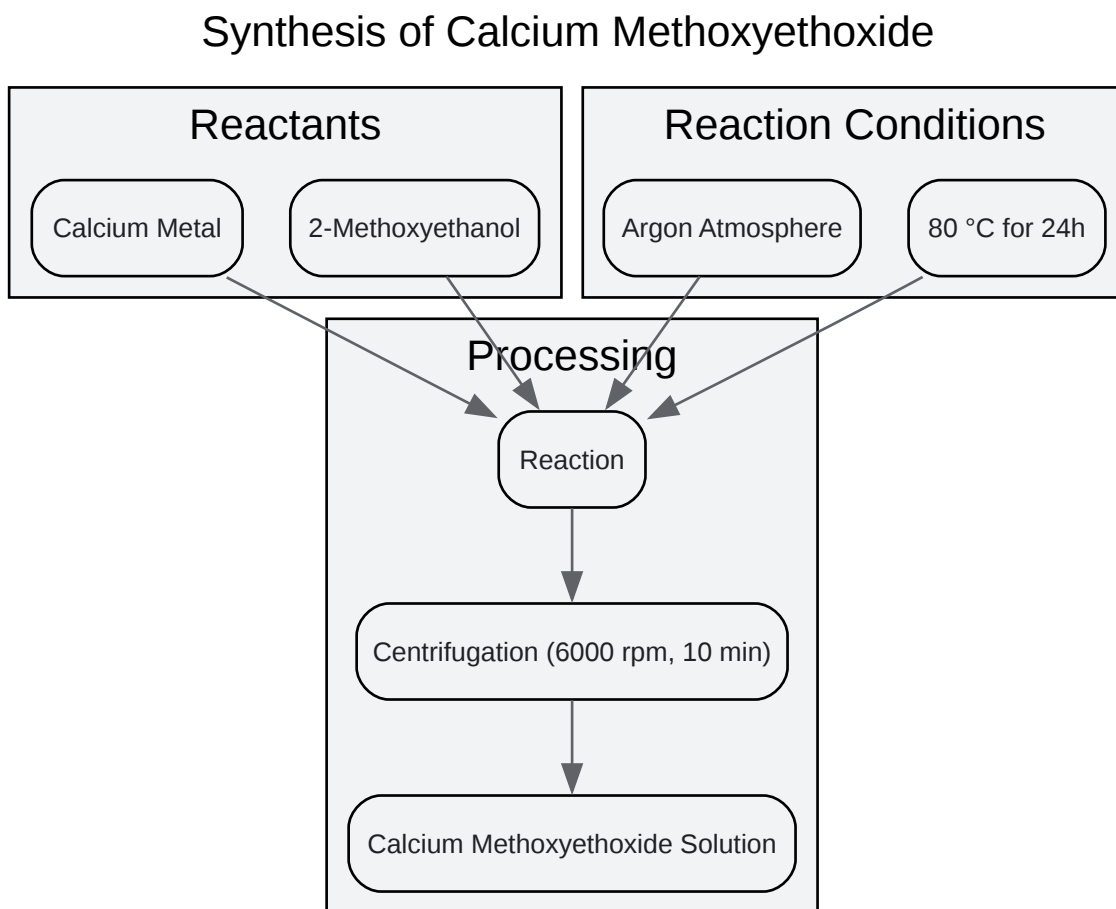
The synthesis involves the reaction of calcium metal with 2-methoxyethanol. The following steps outline the procedure:

- **Reaction Setup:** 1 gram of calcium metal is reacted with 24 ml of 2-methoxyethanol.
- **Inert Atmosphere:** The reaction is carried out under an argon atmosphere to prevent side reactions with atmospheric components.
- **Heating:** The reaction mixture is heated to 80 °C.
- **Reaction Time:** The mixture is maintained at this temperature for 24 hours.
- **Purification:** After the reaction is complete, the resulting solution is centrifuged at 6000 rpm for 10 minutes to remove any unreacted calcium metal.
- **Concentration Determination:** The concentration of the resulting **calcium methoxyethoxide** solution is confirmed gravimetrically. This is achieved by heating a sample of the solution to

1050 °C for 12 hours, which evaporates the solvent and converts the **calcium methoxyethoxide** to calcium oxide (CaO).

## Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **calcium methoxyethoxide**.



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Caption: Workflow for the synthesis of **calcium methoxyethoxide**.

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## References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. Calcium methoxyethoxide | C<sub>6</sub>H<sub>14</sub>CaO<sub>4</sub> | CID 86732948 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. AB106171 | CAS 28099-67-4 – abcr Gute Chemie [abcr.com]
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